

Physical and chemical properties of Ethyl biphenyl-2-carboxylate

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Compound of Interest

Compound Name: Ethyl biphenyl-2-carboxylate

Cat. No.: B011600

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An In-depth Technical Guide to Ethyl Biphenyl-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl biphenyl-2-carboxylate is an aromatic ester that serves as a key intermediate in the synthesis of a variety of organic compounds. Its bifunctional nature, possessing both an ester and a biphenyl moiety, makes it a versatile building block in the pharmaceutical, agrochemical, and material science industries. This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl biphenyl-2-carboxylate**, detailed experimental protocols for its synthesis, and an analysis of its spectral data.

Physicochemical Properties

Ethyl biphenyl-2-carboxylate is a colorless to off-white solid or clear liquid at room temperature. A summary of its key physical and chemical properties is presented below.

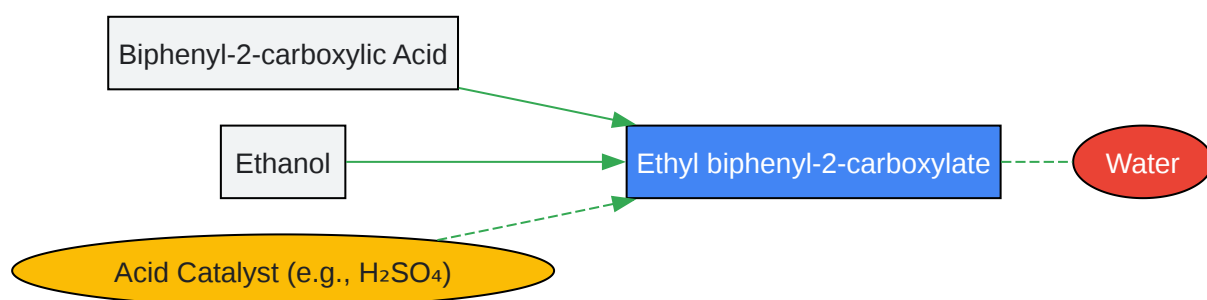
Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₂	--INVALID-LINK--
Molecular Weight	226.27 g/mol	--INVALID-LINK--
CAS Number	19926-49-9	--INVALID-LINK--
Boiling Point	360.751 °C at 760 mmHg	--INVALID-LINK--
Density	1.082 g/cm ³	--INVALID-LINK--
Storage Temperature	Room Temperature	--INVALID-LINK--

Synthesis and Experimental Protocols

The synthesis of **Ethyl biphenyl-2-carboxylate** can be achieved through several synthetic routes. The most common methods involve the esterification of biphenyl-2-carboxylic acid or the coupling of a phenylboronic acid with an ethyl 2-halobenzoate.

Esterification of Biphenyl-2-carboxylic Acid

This method involves the reaction of biphenyl-2-carboxylic acid with ethanol in the presence of an acid catalyst.



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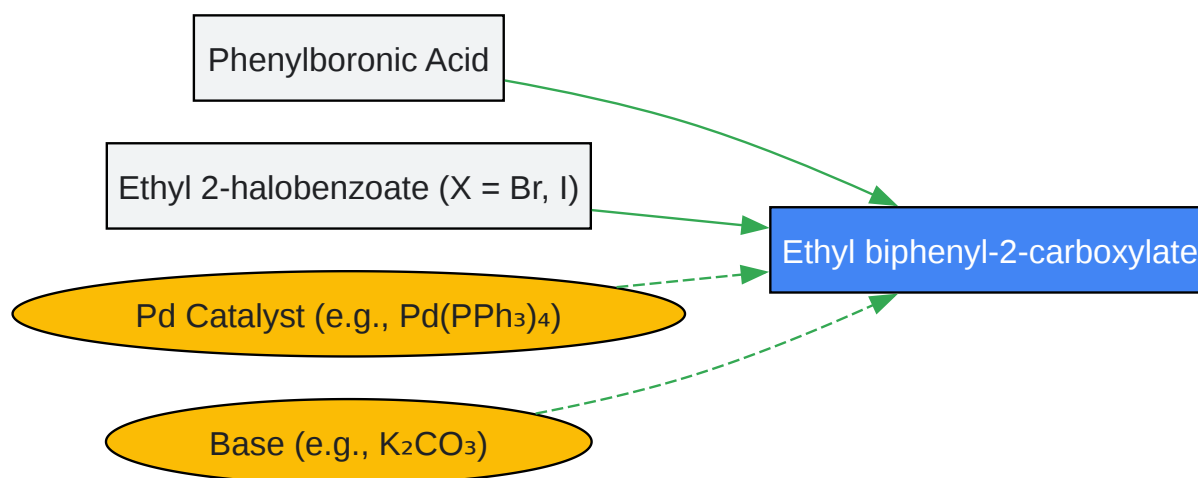
Esterification of Biphenyl-2-carboxylic Acid

Experimental Protocol:

- To a solution of biphenyl-2-carboxylic acid (1 equivalent) in excess ethanol, a catalytic amount of concentrated sulfuric acid is added.
- The reaction mixture is refluxed for several hours and monitored by thin-layer chromatography (TLC).
- Upon completion, the excess ethanol is removed under reduced pressure.
- The residue is dissolved in an organic solvent (e.g., ethyl acetate) and washed with a saturated sodium bicarbonate solution and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated to yield the crude product.
- Purification is achieved by column chromatography on silica gel.

Suzuki-Miyaura Cross-Coupling Reaction

This method provides a versatile route to substituted biphenyls and can be adapted for the synthesis of **Ethyl biphenyl-2-carboxylate**.



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Suzuki-Miyaura Cross-Coupling Reaction

Experimental Protocol:

- In a reaction vessel, a mixture of phenylboronic acid (1.1-1.5 equivalents), ethyl 2-bromobenzoate or ethyl 2-iodobenzoate (1 equivalent), a palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0)), and a base (e.g., potassium carbonate) is prepared.
- A suitable solvent system, such as a mixture of toluene and water, is added.
- The mixture is degassed and heated under an inert atmosphere (e.g., nitrogen or argon) for several hours until the reaction is complete as monitored by TLC or GC-MS.
- After cooling to room temperature, the reaction mixture is diluted with water and extracted with an organic solvent.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated.
- The crude product is purified by column chromatography.

Spectral Data and Characterization

The structural confirmation of **Ethyl biphenyl-2-carboxylate** is typically achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While a publicly available, comprehensive dataset for **Ethyl biphenyl-2-carboxylate** is limited, the expected spectral features can be predicted based on its structure and data from analogous compounds.

Predicted Spectral Data:

Technique	Expected Features
^1H NMR	Signals corresponding to the ethyl group (a triplet and a quartet), and multiplets in the aromatic region for the biphenyl protons.
^{13}C NMR	Resonances for the ester carbonyl carbon, the two carbons of the ethyl group, and the twelve carbons of the biphenyl system.
IR Spectroscopy	A strong absorption band for the C=O stretching of the ester group (around 1720 cm^{-1}), and bands corresponding to C-H and C=C stretching of the aromatic rings.
Mass Spectrometry	A molecular ion peak (M^+) corresponding to the molecular weight of the compound (226.27 g/mol).

Reactivity and Applications

Ethyl biphenyl-2-carboxylate is a stable compound under normal conditions. --INVALID-LINK-- Its reactivity is primarily centered around the ester functionality and the aromatic rings. The ester group can undergo hydrolysis to the corresponding carboxylic acid or be converted to amides. The biphenyl rings can participate in electrophilic substitution reactions, although the substitution pattern will be directed by the existing substituents.

The primary application of **Ethyl biphenyl-2-carboxylate** is as an intermediate in organic synthesis. It is a valuable precursor for the synthesis of more complex molecules, including:

- Active Pharmaceutical Ingredients (APIs): The biphenyl scaffold is present in numerous drugs, and this compound serves as a convenient starting point for their synthesis. --INVALID-LINK--
- Agrochemicals: It is used in the development of new pesticides and herbicides. --INVALID-LINK--

- Material Science: It finds application in the synthesis of advanced polymers and coatings. --
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Conclusion

Ethyl biphenyl-2-carboxylate is a valuable and versatile chemical intermediate with significant applications in various fields of chemical research and industry. This guide has provided a summary of its key physical and chemical properties, outlined reliable synthetic methodologies, and discussed its spectral characteristics and primary applications. For researchers and professionals in drug development and material science, a thorough understanding of this compound's properties and synthesis is essential for its effective utilization in the creation of novel and functional molecules. Further research to fully characterize its spectral properties and explore its reactivity will undoubtedly expand its utility in organic synthesis.

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